

Technical Guide: Preclinical Investigation of GSK269962A's Anti-Leukemia Efficacy

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Compound of Interest		
Compound Name:	GSK269962A	
Cat. No.:	B1663334	Get Quote

Audience: Researchers, scientists, and drug development professionals.

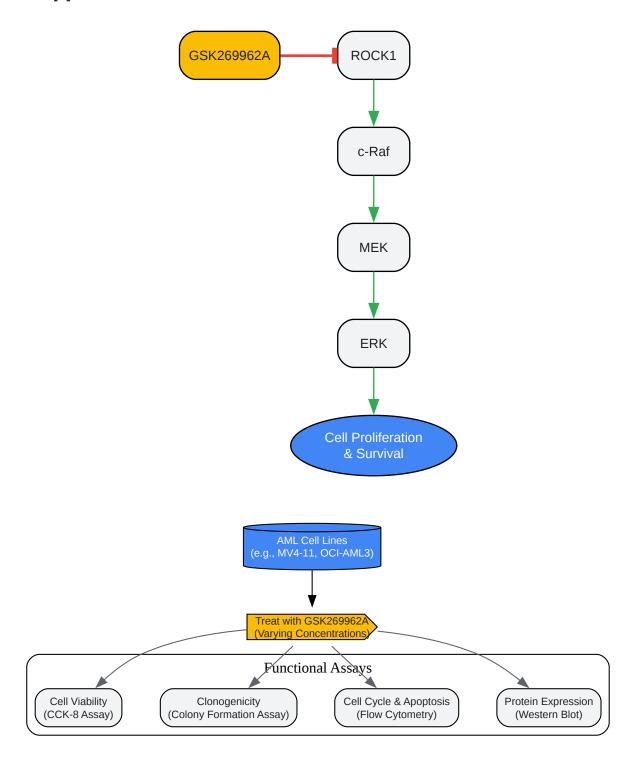
Introduction: Acute Myeloid Leukemia (AML) is an aggressive and the most common form of acute leukemia in adults, characterized by the malignant clonal proliferation of myeloid hematopoietic stem or progenitor cells.[1][2] Standard chemotherapy yields a 5-year overall survival rate of only about 40% for patients under 60, with outcomes being significantly poorer for older patients who cannot tolerate intensive regimens.[1][2] This underscores the urgent need for novel therapeutic targets.[1][3] Rho-associated kinases (ROCKs), particularly ROCK1, have emerged as crucial regulators of cell proliferation, survival, and migration, making them an attractive target in oncology.[1][4][5] **GSK269962A** is a potent and selective inhibitor of ROCK1, and this document details its anti-leukemic effects as demonstrated in various preclinical models.[1][3][4][6][7]

Mechanism of Action: Inhibition of the ROCK1/c-Raf/ERK Signaling Pathway

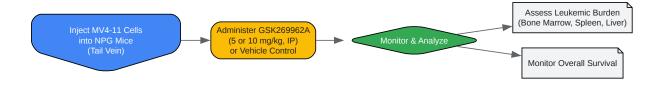
GSK269962A exerts its anti-leukemic effects by targeting the ROCK1 signaling pathway. In AML cells, **GSK269962A** blocks the ROCK1/c-Raf/ERK signaling cascade, which is a critical contributor to cell growth and survival.[1][2][3][8] The inhibition of ROCK1 by **GSK269962A** leads to decreased phosphorylation of downstream kinases c-Raf, MEK, and ERK, without affecting their total protein expression levels.[1] This disruption of the MAPK signaling cascade is a key mechanism behind the observed reduction in AML cell proliferation.[1] Interestingly,



treatment with **GSK269962A** also induces the cleavage of the full-length ROCK1 protein in AML cells.[1]







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